

Application Notes: Analytical Methods for Carbosulfan Residue in Citrus Fruits

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Compound of Interest

Compound Name: Carbosulfan

Cat. No.: B1218777

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Introduction

Carbosulfan is a broad-spectrum carbamate pesticide used to control a variety of insects on crops, including citrus fruits.[1] Due to its potential toxicity, regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for **carbosulfan** in food products.[2] The analysis of **carbosulfan** residues is complicated by its rapid degradation into major metabolites, primarily carbofuran, which is also a pesticide with significant toxicity.[3][4] Other key metabolites include 3-hydroxycarbofuran, 3-ketocarbofuran, and dibutylamine.[2][3] Therefore, analytical methods must be capable of accurately and sensitively quantifying both the parent compound and its relevant degradation products. These notes provide an overview of current analytical strategies and detailed protocols for the determination of **carbosulfan** and its metabolites in citrus matrices.

Analytical Strategies

The determination of **carbosulfan** and its metabolites in complex matrices like citrus fruits presents several challenges, including the thermal lability of carbamates and potential matrix interference.[5][6] Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) has become the technique of choice due to its high sensitivity, selectivity, and applicability to thermally unstable compounds.[2][7]

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is the most widely used technique. Triple quadrupole (QqQ) mass analyzers are particularly favored for their sensitivity and precision in quantitative analysis, achieving low limits of detection (LOD).[8]

Other analyzers like quadrupole ion trap (QIT) and quadrupole time-of-flight (QqTOF) are also effective.[8]

- Gas Chromatography-Mass Spectrometry (GC-MS): While GC-MS is a powerful tool for many pesticides, it is less ideal for **carbosulfan** as carbamates can degrade at the high temperatures of the GC injection port.[5][6]
- High-Performance Liquid Chromatography (HPLC) with Post-Column Derivatization: This method involves separating the compounds via HPLC, followed by a post-column reaction to create fluorescent derivatives that can be detected with high sensitivity. It provides a specific and automated alternative to MS detection.

Sample Preparation

Effective sample preparation is critical to remove interfering matrix components and concentrate the analytes of interest.

- QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe): This is the most common approach for pesticide residue analysis in fruits and vegetables.[9] The method involves an initial extraction with acetonitrile followed by a salting-out step. A subsequent cleanup step using dispersive solid-phase extraction (dSPE) removes interfering substances like pigments and fatty acids.[9][10] Buffered QuEChERS methods (e.g., citrate or acetate) are often used to improve the stability of pH-sensitive pesticides like **carbosulfan**. [10][11]
- Pressurized Liquid Extraction (PLE): This technique uses solvents at elevated temperatures and pressures to achieve rapid and efficient extraction. Dichloromethane has been successfully used for extracting **carbosulfan** and its metabolites from oranges using PLE.[2][3]
- Solid-Phase Extraction (SPE): Traditional SPE cartridges can be used for cleanup after initial solvent extraction, providing a more targeted cleanup than dSPE but with a lower sample throughput.[1]

Quantitative Data Summary

The performance of various analytical methods for **carbosulfan** and its metabolites in citrus is summarized below.

Method	Matrix	Analytes	LOQ (mg/kg)	Recovery (%)	RSD (%)	Reference
PLE & LC-MS ³ (Ion Trap)	Oranges, Tangerines	Carbosulfan & 7 metabolites	0.01 - 0.07	55 - 90	8 - 19	[2] [3]
Solvent Ext. & LC-MS/MS (QqQ)	Oranges	Carbosulfan & 7 metabolites	0.001 - 0.01	60 - 94	< 15	[7]
LC-MS/MS (QqQ)	Oranges	Carbosulfan & metabolites	0.00004 - 0.0004	> 70	5 - 9	[8]
LC-MS/MS (Single Quad)	Oranges	Carbosulfan & metabolites	0.004 - 0.07	> 70	5 - 10	[8]
LC-MS/MS (QIT)	Oranges	Carbosulfan & metabolites	0.004 - 0.025	> 70	12 - 16	[8]
LC-MS/MS (QqTOF)	Oranges	Carbosulfan & metabolites	0.004 - 0.023	> 70	9 - 16	[8]
QuEChERS & LC-MS/MS	Mandarin, Grapefruit	Multi-residue	< 0.01	70 - 120	≤ 20	[12]
HPLC-Fluorescence	Oranges	Carbosulfan	0.00003 - 0.00025	66 - 98	N/A	

Experimental Protocols

Protocol 1: QuEChERS Extraction and LC-MS/MS Analysis

This protocol is based on the widely adopted EN 15662 citrate-buffered QuEChERS method and is suitable for routine monitoring of **carbosulfan** and its metabolites in citrus fruits.[9][13]

1. Reagents and Materials

- Acetonitrile (HPLC or pesticide residue grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Homogenizer (e.g., high-speed blender)
- Centrifuge and 50 mL polypropylene tubes
- LC-MS/MS system with electrospray ionization (ESI) source

2. Sample Preparation (Homogenization)

- Take a representative sample of whole citrus fruits.
- Chop the entire fruit (peel and pulp) into small pieces.
- Homogenize the pieces, preferably under cryogenic conditions to prevent degradation, until a uniform paste is achieved.
- Store the homogenate in a freezer at $\leq -20^{\circ}\text{C}$ until extraction.

3. Extraction

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.

- Add 10 mL of acetonitrile.
- Add an appropriate internal standard (e.g., Carbofuran-D3).[11]
- Cap the tube and shake vigorously for 1 minute.
- Add the QuEChERS extraction salt mixture (4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).[9]
- Immediately shake vigorously for 1 minute to prevent the formation of salt agglomerates.
- Centrifuge at $\geq 3,000$ g for 5 minutes.

4. Dispersive SPE (dSPE) Cleanup

- Transfer 1 mL of the upper acetonitrile layer (extract) to a 2 mL microcentrifuge tube containing the dSPE cleanup mixture (e.g., 150 mg MgSO₄, 25 mg PSA, 25 mg C18).[9]
- Vortex the tube for 30 seconds.
- Centrifuge for 5 minutes at $\geq 3,000$ g.
- The resulting supernatant is the final extract. Transfer it to an autosampler vial for analysis. For LC-MS/MS, a 10x dilution with deionized water may be necessary.[9]

5. LC-MS/MS Conditions (Illustrative)

- LC Column: Zorbax Bonus-RP (150 mm x 2.1 mm, 5 μ m) or equivalent.[7]
- Mobile Phase: Ternary gradient of water, methanol, and acetonitrile with 1.0 mM ammonium acetate.[7]
- Flow Rate: 0.2 mL/min.[7]
- Injection Volume: 5-10 μ L.
- Ionization Mode: ESI Positive.
- Analysis Mode: Multiple Reaction Monitoring (MRM).

Protocol 2: Pressurized Liquid Extraction (PLE) and LC-MS³ Analysis

This protocol is suitable for more exhaustive extraction and confirmatory analysis, as described in the study by Soler et al.[\[3\]](#)

1. Reagents and Materials

- Dichloromethane (HPLC or pesticide residue grade)
- Diatomaceous earth
- Pressurized Liquid Extraction (PLE) system
- Rotary evaporator
- LC-Ion Trap-MS system

2. Sample Preparation

- Homogenize the citrus fruit sample as described in Protocol 1.
- Mix 10 g of the homogenized sample with diatomaceous earth to create a free-flowing powder.
- Pack the mixture into a PLE extraction cell.

3. PLE Extraction

- Place the cell in the PLE system.
- Extract the sample with dichloromethane under the following conditions:
 - Temperature: 100°C
 - Pressure: 1500 psi
 - Static Time: 5 minutes

- Cycles: 2
- Collect the extract.

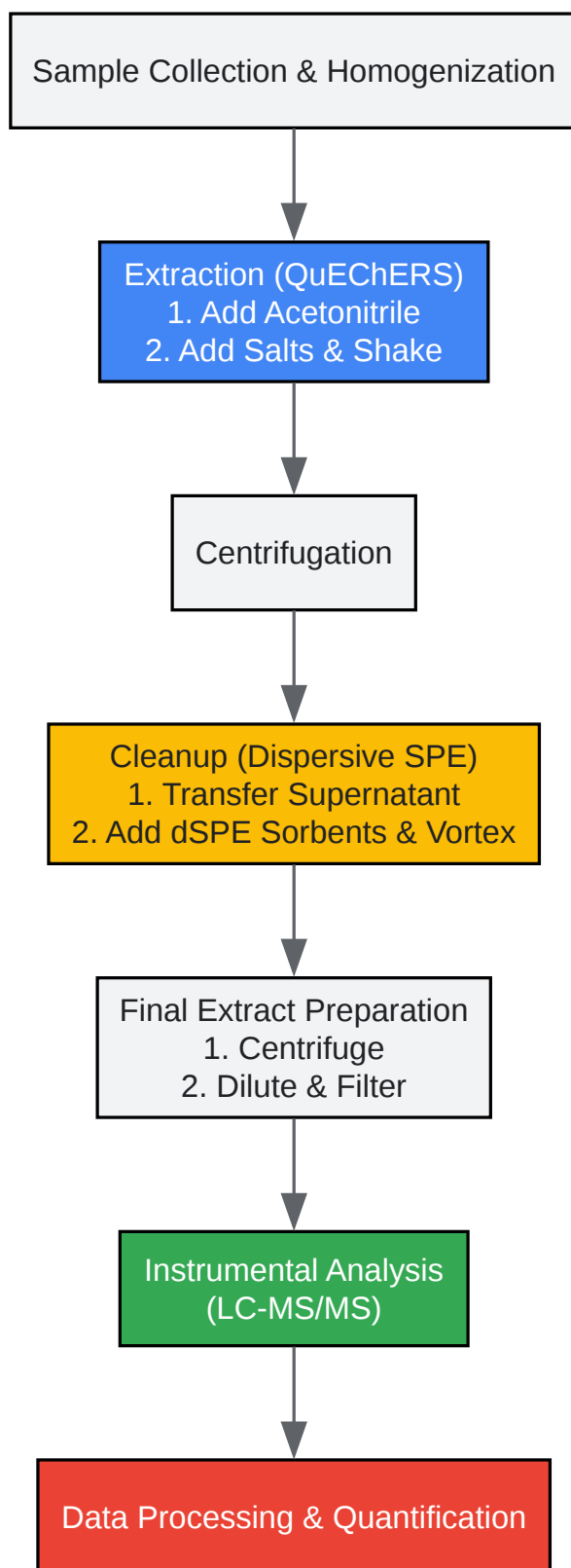
4. Concentration and Reconstitution

- Evaporate the dichloromethane extract to dryness using a rotary evaporator.
- Reconstitute the residue in a suitable volume of the initial LC mobile phase.
- Filter the reconstituted sample through a 0.22 µm filter into an autosampler vial.

5. LC-MS³ Conditions (Illustrative)

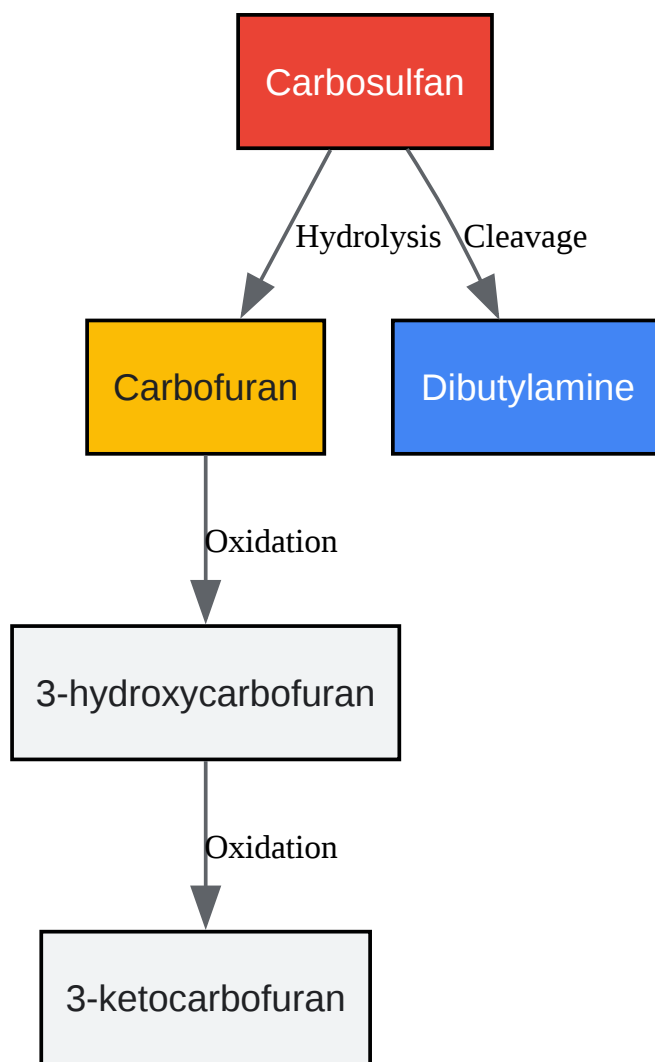
- LC System: Agilent 1100 series or equivalent.
- Mass Spectrometer: Bruker Esquire 3000 ion trap or equivalent.
- Analysis Mode: MS/MS and MS³ for identification and confirmation of **carbosulfan** and its metabolites.[3] The system performs sequential fragmentation to increase specificity and aid in structural elucidation.

Visualizations



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Caption: General workflow for **carbosulfan** residue analysis in citrus using QuEChERS and LC-MS/MS.



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Caption: Primary degradation pathway of **Carbosulfan** into its major metabolites found in citrus.[3]

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